

Application Notes & Protocols: Palladium-Catalyzed Cross-Coupling of 2-Bromopyridine Derivatives

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Compound of Interest

Compound Name: 2-Bromo-4-(pyridin-2-yl)thiazole

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Abstract

The 2-substituted pyridine motif is a cornerstone in modern medicinal chemistry and materials science. Its synthesis, however, presents unique challenges. This comprehensive guide provides researchers, scientists, and drug development professionals with an in-depth exploration of palladium-catalyzed cross-coupling reactions for the functionalization of 2-bromopyridine derivatives. Moving beyond simple procedural lists, this document delves into the mechanistic rationale behind experimental choices, offering field-proven insights to overcome common obstacles, particularly the inherent challenge of catalyst inhibition by the pyridine nitrogen, often termed the "2-Pyridyl Problem."^{[1][2][3]} Detailed, step-by-step protocols for Suzuki-Miyaura, Buchwald-Hartwig, Sonogashira, Heck, and Stille couplings are presented, supported by troubleshooting advice and quantitative data to empower robust and reproducible synthetic outcomes.

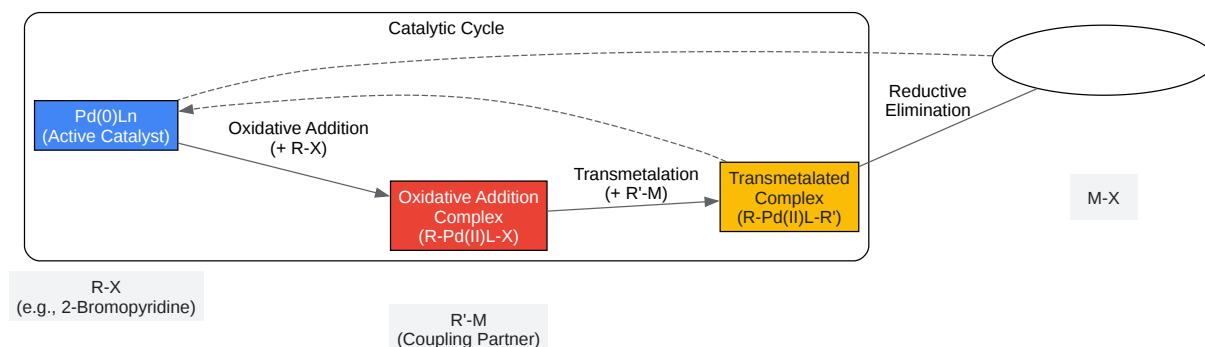
Introduction: The Significance and Challenge of 2-Substituted Pyridines

Pyridine-containing biaryls are ubiquitous scaffolds in countless pharmaceutical agents, agrochemicals, and functional materials.^{[1][3]} The ability to forge new carbon-carbon (C-C) and carbon-heteroatom (C-N, C-O) bonds at the 2-position of a pyridine ring is therefore a critical transformation in organic synthesis. Palladium-catalyzed cross-coupling reactions have emerged as the premier method for these constructions, offering unparalleled efficiency and functional group tolerance.^[4] The 2010 Nobel Prize in Chemistry, awarded to Richard F. Heck, Ei-ichi Negishi, and Akira Suzuki, underscored the transformative power of this methodology.^[4]

However, 2-halopyridines, particularly 2-bromopyridine, are notoriously challenging substrates.^{[1][5]} The lone pair of electrons on the adjacent ring nitrogen can coordinate strongly to the palladium catalyst. This coordination can sequester the metal, leading to catalyst inhibition or "poisoning," which manifests as sluggish reactions and low yields.^{[6][7]} This phenomenon, the "2-Pyridyl Problem," necessitates a carefully considered approach to catalyst, ligand, and parameter selection to achieve successful and efficient coupling.^{[1][3]} This guide will dissect these challenges and provide robust solutions.

The Unifying Mechanism: A General Catalytic Cycle

Most palladium-catalyzed cross-coupling reactions proceed through a common catalytic cycle involving a Pd(0)/Pd(II) redox couple.^{[4][8][9]} The cycle begins with the active Pd(0) catalyst, which is often generated in situ from a more stable Pd(II) precatalyst like Pd(OAc)₂ or a preformed complex.^[10] The three fundamental steps are Oxidative Addition, Transmetalation (for C-C and C-N couplings), and Reductive Elimination.^{[4][11]}



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Figure 1: General catalytic cycle for Pd-catalyzed cross-coupling.

- **Oxidative Addition:** The cycle begins with the insertion of the electron-rich, 14-electron Pd(0) catalyst into the carbon-bromine bond of 2-bromopyridine.^{[4][12]} This is often the rate-determining step and results in a square planar Pd(II) intermediate.
- **Transmetalation:** The organic group (R') from the organometallic coupling partner (e.g., organoboron, organotin, or an amine) displaces the halide on the palladium center.^{[4][11]} This step brings both coupling partners together on the metal.
- **Reductive Elimination:** The two organic fragments (the pyridyl group and the new substituent) are coupled together, forming the final product and regenerating the active Pd(0) catalyst, which re-enters the cycle.^{[4][12]}

Suzuki-Miyaura Coupling: Forging C(sp²)-C(sp²) Bonds

The Suzuki-Miyaura reaction is arguably the most widely used cross-coupling method due to the stability, low toxicity, and commercial availability of its organoboron reagents (boronic acids and esters).^{[13][6]}

Causality Behind Component Selection

- **Palladium Precatalyst:** $\text{Pd}(\text{OAc})_2$ and $\text{Pd}_2(\text{dba})_3$ are common choices that are reduced in situ to $\text{Pd}(0)$. Pre-formed catalysts like $\text{Pd}(\text{dppf})\text{Cl}_2$ are also highly effective, offering greater reliability.^{[6][14]}
- **Ligand:** To overcome catalyst poisoning by the 2-pyridyl nitrogen, sterically bulky and electron-rich phosphine ligands are essential.^{[7][15]} Ligands like XPhos, RuPhos, or SPhos create a sterically hindered pocket around the palladium center, disfavoring pyridine coordination while promoting the desired catalytic steps. Dppf (1,1'-Bis(diphenylphosphino)ferrocene) is also a robust choice for many systems.^[10]
- **Base:** A base is crucial for activating the organoboron species.^[6] It facilitates the transmetalation step by forming a more nucleophilic "ate" complex. Inorganic bases like K_2CO_3 , K_3PO_4 , and Cs_2CO_3 are most common, with the choice often depending on the substrate's sensitivity.
- **Solvent:** A mixture of an organic solvent (like 1,4-dioxane, toluene, or DME) and water is typical.^[6] Water helps to dissolve the inorganic base and facilitate the formation of the boronate "ate" complex. Thorough degassing of the solvent is critical to prevent oxidation and deactivation of the $\text{Pd}(0)$ catalyst.

Data Summary: Suzuki-Miyaura Coupling of 2-Bromopyridines

Entry	2-Bromo pyridine Derivative	Boronic Acid	Pd Catalyst (mol%)	Ligand (mol%)	Base (equiv)	Solvent	Temp (°C)	Yield (%)
1	2-Bromo-4-methylpyridine	Phenylboronic acid	Pd(dppf)Cl ₂ (3)	-	K ₂ CO ₃ (2.0)	Dioxane/H ₂ O	100	>95
2	2-Bromopyridine	3,5-Bis(trifluoromethyl)phenylboronic acid	Pd ₂ (dba) ₃ (1.5)	SPhos (3.0)	K ₃ PO ₄ (3.0)	Dioxane	110	82
3	2-Bromopyridine	4-Methoxyphenylboronic acid	Pd ₂ (dba) ₃ (1.5)	SPhos (3.0)	K ₃ PO ₄ (3.0)	Dioxane	110	74
4	2-Bromo-6-methoxypyridine	4-Tolylboronic acid	Pd(OAc) ₂ (2)	-	K ₂ CO ₃ (3.0)	Isopropanol/H ₂ O	80	92

Data adapted from references[6][16][17]. Conditions are representative and may require optimization.

Detailed Protocol: Suzuki-Miyaura Coupling

This protocol describes a general procedure for coupling a 2-bromopyridine with an arylboronic acid.^[6]

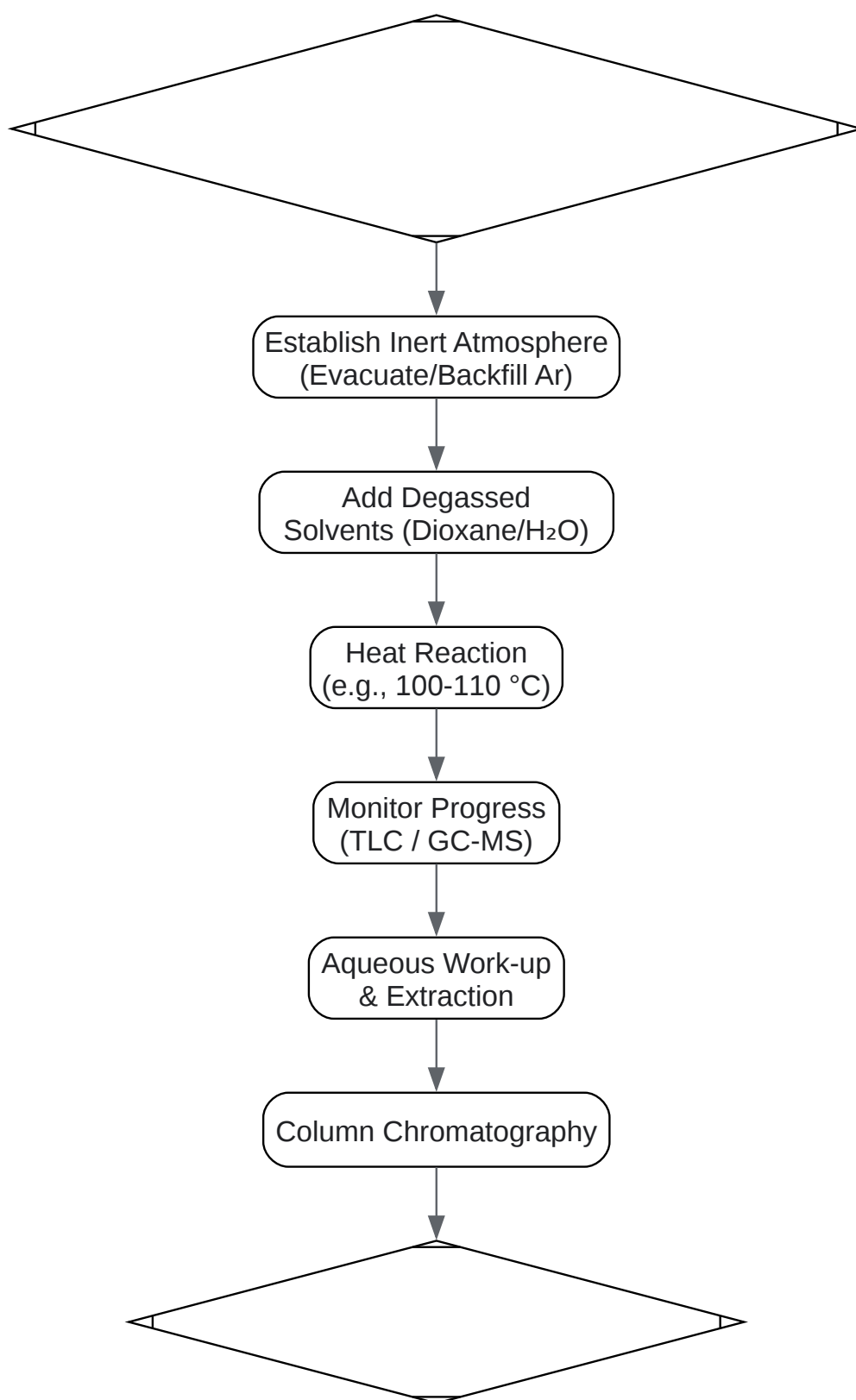
Materials:

- 2-Bromopyridine derivative (1.0 equiv)
- Arylboronic acid (1.2 equiv)
- Pd(dppf)Cl₂ (3 mol%)
- Potassium Carbonate (K₂CO₃) (2.0 equiv)
- 1,4-Dioxane (degassed)
- Water (degassed)
- Schlenk flask or reaction vial with stir bar
- Inert gas supply (Argon or Nitrogen)

Procedure:

- **Reaction Setup:** To a dry Schlenk flask, add the 2-bromopyridine (e.g., 1.0 mmol), the arylboronic acid (1.2 mmol), K₂CO₃ (2.0 mmol), and Pd(dppf)Cl₂ (0.03 mmol).
- **Inert Atmosphere:** Seal the flask with a septum, then evacuate and backfill with argon. Repeat this cycle three times to ensure an oxygen-free environment.^[6]
- **Solvent Addition:** Add degassed 1,4-dioxane and degassed water (typically a 4:1 to 5:1 ratio, to achieve a concentration of 0.1-0.2 M with respect to the bromopyridine) via syringe.
- **Reaction:** Place the flask in a preheated oil bath at 100-110 °C and stir vigorously.
- **Monitoring:** Monitor the reaction's progress by TLC or GC-MS. The reaction is typically complete within 2-12 hours.

- **Work-up:** After cooling to room temperature, dilute the mixture with ethyl acetate and water. Separate the layers. Wash the organic layer with brine, dry over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by flash column chromatography on silica gel to obtain the desired 2-arylpyridine.



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Figure 2: Experimental workflow for a typical Suzuki-Miyaura coupling.

Buchwald-Hartwig Amination: Forging C-N Bonds

The Buchwald-Hartwig amination is a powerful method for constructing aryl amine bonds, which are prevalent in pharmaceuticals.^[12] The reaction couples an aryl halide with a primary or secondary amine.^[18] For 2-bromopyridines, this reaction is particularly valuable but also highly susceptible to catalyst poisoning.

Causality Behind Component Selection

- **Palladium Precatalyst:** $\text{Pd}_2(\text{dba})_3$ or $\text{Pd}(\text{OAc})_2$ are standard. The development of "precatalysts" that incorporate the ligand (e.g., XPhos Pd G3) has greatly improved reaction reliability and ease of use.
- **Ligand:** This reaction is critically dependent on the ligand. Highly hindered, electron-rich biaryl monophosphine ligands developed by the Buchwald group (e.g., XPhos, RuPhos, BrettPhos) are the gold standard.^[19] They accelerate reductive elimination and are bulky enough to prevent the amine and the pyridine nitrogen from simultaneously coordinating to the palladium, thus mitigating catalyst deactivation.^[7]
- **Base:** A strong, non-nucleophilic base is required to deprotonate the amine after it coordinates to the palladium center, forming the key palladium-amido intermediate.^[12] Sodium tert-butoxide (NaOtBu) or Lithium bis(trimethylsilyl)amide (LHMDS) are most commonly used.^{[19][20]}
- **Solvent:** Anhydrous, apolar solvents like toluene or dioxane are typically employed. The reaction is highly sensitive to air and moisture.

Detailed Protocol: Buchwald-Hartwig Amination

This protocol describes a procedure for the amination of 2-bromopyridine with a volatile secondary amine in a sealed tube.^{[21][22]}

Materials:

- 2-Bromopyridine (1.0 equiv)
- Amine (e.g., Pyrrolidine, 1.2-1.5 equiv)

- Pd(OAc)₂ (2 mol%)
- XPhos (4 mol%)
- Sodium tert-butoxide (NaOtBu) (1.4 equiv)
- Anhydrous Toluene
- Pressure tube or sealed vial with stir bar
- Glovebox or Schlenk line

Procedure:

- Reaction Setup (in a glovebox): To a pressure tube, add NaOtBu (1.4 mmol), Pd(OAc)₂ (0.02 mmol), and XPhos (0.04 mmol).
- Reagent Addition: Add 2-bromopyridine (1.0 mmol) and anhydrous toluene (to achieve ~0.5 M concentration). Finally, add the amine (1.2 mmol).
- Sealing and Reaction: Tightly seal the pressure tube. Remove it from the glovebox and place it in a preheated oil bath at 100 °C.
- Monitoring: Stir the reaction for 12-24 hours. Monitor by quenching a small aliquot and analyzing via GC-MS.
- Work-up: After cooling, carefully unseal the tube. Dilute the mixture with ethyl acetate and filter through a short plug of celite to remove inorganic salts.
- Purification: Concentrate the filtrate and purify the crude residue by flash column chromatography on silica gel to yield the 2-aminopyridine product.

Sonogashira Coupling: Forging C(sp²)-C(sp) Bonds

The Sonogashira coupling creates a C-C bond between an aryl halide and a terminal alkyne, providing access to valuable alkynyl-pyridines.^{[23][24]} The reaction is unique in that it typically requires a dual catalyst system: a palladium catalyst and a copper(I) co-catalyst.^{[24][25]}

Causality Behind Component Selection

- Palladium Catalyst: $\text{Pd}(\text{PPh}_3)_4$ or a combination of a Pd(II) source (e.g., $\text{PdCl}_2(\text{PPh}_3)_2$) with a phosphine ligand is standard.
- Copper(I) Co-catalyst: Copper(I) iodide (CuI) is the essential co-catalyst. It reacts with the alkyne and base to form a copper(I) acetylide intermediate.^[24] This species then undergoes transmetalation with the Pd(II) complex, which is more efficient than direct reaction of the alkyne with the palladium center.
- Base: An amine base, such as triethylamine (Et_3N) or diisopropylethylamine (DIPEA), is crucial. It serves both to deprotonate the terminal alkyne and to neutralize the HBr formed during the cycle.^[25]
- Solvent: Anhydrous polar aprotic solvents like DMF or THF are common.

Detailed Protocol: Sonogashira Coupling

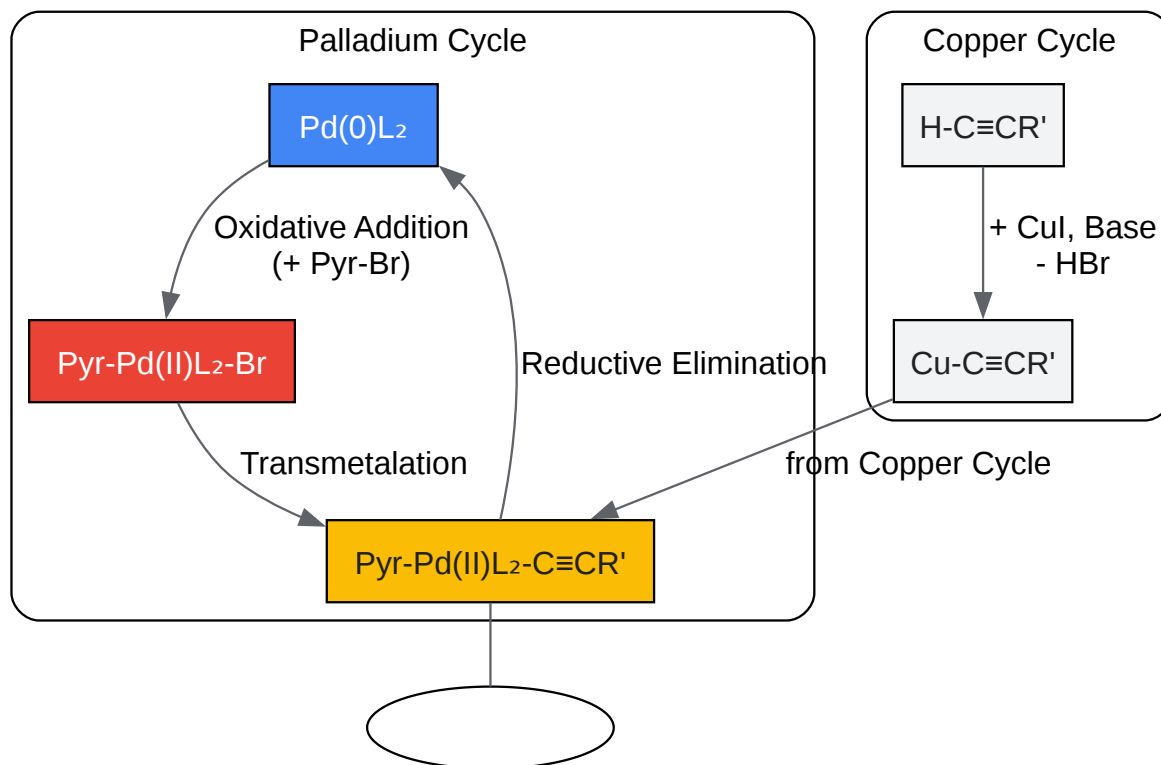
This protocol is adapted for the coupling of an amino-substituted 2-bromopyridine with a terminal alkyne.^{[23][26]}

Materials:

- 2-Amino-3-bromopyridine (1.0 equiv)
- Terminal alkyne (e.g., Phenylacetylene, 1.2 equiv)
- $\text{Pd}(\text{CF}_3\text{COO})_2$ (2.5 mol%) or $\text{PdCl}_2(\text{PPh}_3)_2$ (5 mol%)
- Triphenylphosphine (PPh_3) (5 mol%, if not using a preformed complex)
- Copper(I) Iodide (CuI) (5 mol%)
- Triethylamine (Et_3N) (2.0-3.0 equiv)
- Anhydrous DMF
- Schlenk flask with stir bar

Procedure:

- **Catalyst Preparation:** To a dry Schlenk flask under argon, add the palladium catalyst (e.g., $\text{PdCl}_2(\text{PPh}_3)_2$) and CuI .
- **Inert Atmosphere & Solvent:** Evacuate and backfill the flask with argon. Add anhydrous DMF and the amine base (Et_3N).
- **Reagent Addition:** Add the 2-amino-3-bromopyridine (1.0 mmol) and the terminal alkyne (1.2 mmol) via syringe.
- **Reaction:** Heat the reaction mixture to 80-100 °C.
- **Monitoring:** Monitor the reaction by TLC. It is often complete in 3-6 hours.
- **Work-up:** Cool the reaction, dilute with water, and extract with ethyl acetate.
- **Purification:** Wash the combined organic layers with brine, dry over Na_2SO_4 , concentrate, and purify by column chromatography to yield the 2-amino-3-alkynylpyridine.[\[26\]](#)



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Figure 3: Catalytic cycles of the Sonogashira coupling reaction.

Other Important Cross-Coupling Reactions

Heck Reaction

The Mizoroki-Heck reaction couples an aryl halide with an alkene to form a substituted alkene. [27][28] It is distinct from the other named reactions as it does not involve an organometallic transmetalating agent. The cycle involves oxidative addition, migratory insertion of the olefin, and a β -hydride elimination step. [8][29]

- Key Components: Pd catalyst (e.g., Pd(OAc)_2), a phosphine ligand (optional, but often beneficial), a base (e.g., K_2CO_3 , Et_3N), and a polar aprotic solvent (DMF, NMP). [30][31]

Stille Reaction

The Stille reaction couples an aryl halide with an organostannane (organotin) reagent.[\[32\]](#)[\[33\]](#)

- Advantages: Organostannanes are tolerant of a wide variety of functional groups and are not sensitive to moisture.[\[34\]](#)
- Disadvantages: The primary drawback is the high toxicity of organotin compounds and the difficulty in removing stoichiometric tin byproducts after the reaction.[\[33\]](#)[\[35\]](#)
- Key Components: Pd catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$), an optional copper co-catalyst, and an anhydrous solvent (THF, DMF, Toluene).[\[18\]](#)[\[35\]](#)

Troubleshooting Guide

Problem	Probable Cause(s)	Suggested Solution(s)
Low or No Conversion	1. Catalyst poisoning by pyridine nitrogen.	Use a bulkier, more electron-rich ligand (e.g., switch from PPh_3 to XPhos or SPhos). Increase ligand: Pd ratio. [7]
2. Inactive catalyst (Pd(0) not formed or oxidized).	Ensure all reagents and solvents are rigorously degassed and anhydrous. Use a fresh bottle of catalyst or a reliable precatalyst.	
3. Insufficiently strong base (Suzuki, Buchwald-Hartwig).	Switch to a stronger base (e.g., K_2CO_3 to K_3PO_4 or Cs_2CO_3 for Suzuki; ensure NaOtBu is fresh for Buchwald-Hartwig).	
Homocoupling of Coupling Partner	1. (Suzuki) Boronic acid degradation.	Use freshly prepared or purified boronic acid. Minimize reaction time.
2. (Stille) Oxidative homocoupling of stannane.	Ensure a strictly anaerobic setup. [34]	
Dehalogenation of 2-Bromopyridine	1. β -Hydride elimination pathway is competitive.	This can occur in Buchwald-Hartwig reactions. The choice of ligand is critical to favor reductive elimination. [12]
2. Presence of trace water/protons.	Ensure anhydrous conditions.	
Difficulty Removing Byproducts	1. (Stille) Tin byproducts.	Wash the organic layer with a saturated aqueous solution of potassium fluoride (KF) to precipitate tin salts. [35]
2. (Suzuki) Boronic acid residues.	Perform an aqueous basic wash (e.g., 1M NaOH) during	

work-up to remove excess
boronic acid.

Conclusion

The palladium-catalyzed cross-coupling of 2-bromopyridine derivatives is an indispensable tool for modern chemical synthesis. While the inherent coordinating ability of the pyridine substrate presents a significant challenge, a rational approach to reaction design can lead to highly efficient and reliable transformations. The key to success lies in understanding the mechanistic underpinnings of the catalytic cycle and deliberately selecting components—particularly sterically demanding, electron-rich ligands—that mitigate catalyst inhibition and promote the desired bond-forming steps. The protocols and insights provided herein serve as a robust foundation for researchers to successfully incorporate the valuable 2-pyridyl moiety into complex molecular architectures.

References

- Lumen Learning. (n.d.). 17.2. Palladium catalyzed couplings. Organic Chemistry II. [\[Link\]](#)
- Fiveable. (n.d.). Palladium-catalyzed cross-coupling reactions. Organic Chemistry II Class Notes. [\[Link\]](#)
- The Nobel Prize Foundation. (2010). PALLADIUM-CATALYZED CROSS COUPLINGS IN ORGANIC SYNTHESIS. NobelPrize.org. [\[Link\]](#)
- Zhu, Q., et al. (2017). Palladium-Catalyzed Sonogashira Coupling Reaction of 2-Amino-3-Bromopyridines with Terminal Alkynes. Modern Research in Catalysis, 6, 121-133. [\[Link\]](#)
- Kim, H. B., & Song, D. (2007). A practical Buchwald-Hartwig amination of 2-bromopyridines with volatile amines. The Journal of Organic Chemistry, 72(9), 3606–3607. [\[Link\]](#)
- LibreTexts Chemistry. (2023). 2.2: Pd-Catalyzed Cross Coupling Reactions. [\[Link\]](#)
- Smith, K. (2002). Cross Coupling Reactions: A Practical Guide Edited by N. Miyaura. Organic Process Research & Development, 6(5), 737–737. [\[Link\]](#)
- Wikipedia. (n.d.). Cross-coupling reaction. [\[Link\]](#)

- Molnár, Á. (Ed.). (2013). Palladium-Catalyzed Coupling Reactions: Practical Aspects and Future Developments. Wiley-VCH. [\[Link\]](#)
- Shang, R., et al. (2011). Suzuki reactions of 2-bromopyridine with aryl boronic acids a. Tetrahedron, 67(30), 5464-5468. [\[Link\]](#)
- Miyaura, N. (Ed.). (2002). Cross-Coupling Reactions: A Practical Guide. Topics in Current Chemistry, Vol. 219. Springer-Verlag. [\[Link\]](#)
- SciSpace. (2007). A practical buchwald-hartwig amination of 2-bromopyridines with volatile amines. [\[Link\]](#)
- Lin, G., & Cai, M. (2003). Reductive Couplings of 2-Halopyridines without External Ligand: Phosphine-Free Nickel-Catalyzed Synthesis of Symmetrical and Unsymmetrical 2,2'-Bipyridines. The Journal of Organic Chemistry, 68(25), 9850–9852. [\[Link\]](#)
- Roncato, F., et al. (2025). Mastering palladium-catalyzed cross-coupling reactions: the critical role of in situ pre-catalyst reduction design. Organic Chemistry Frontiers. [\[Link\]](#)
- Miyaura, N. (2002). Cross-coupling reactions : a practical guide. Semantic Scholar. [\[Link\]](#)
- Campeau, L. C., et al. (2005). A Solution to the 2-Pyridyl Organometallic Cross-Coupling Problem: Regioselective Catalytic Direct Arylation of Pyridine N-Oxides. Journal of the American Chemical Society, 127(20), 7296–7297. [\[Link\]](#)
- ResearchGate. (2025). A Practical Buchwald—Hartwig Amination of 2-Bromopyridines with Volatile Amines. [\[Link\]](#)
- Billingsley, K. L., & Buchwald, S. L. (2008). A General and Efficient Method for the Suzuki-Miyaura Coupling of 2-Pyridyl Nucleophiles. Angewandte Chemie International Edition, 47(26), 4855-4858. [\[Link\]](#)
- Cook, X. A., et al. (2020). The 2-Pyridyl Problem: Challenging Nucleophiles in Cross-Coupling Arylations. Angewandte Chemie International Edition, 59(51), 22766-22788. [\[Link\]](#)
- Semantic Scholar. (2020). The 2-Pyridyl Problem: Challenging Nucleophiles in Cross-Coupling Arylations. [\[Link\]](#)

- Cook, X. A., et al. (2020). The 2-Pyridyl Problem: Challenging Nucleophiles in Cross-Coupling Arylations. *Angewandte Chemie*, 132(51), 22964-22988. [[Link](#)]
- ResearchGate. (2017). Palladium-Catalyzed Sonogashira Coupling Reaction of 2-Amino-3-Bromopyridines with Terminal Alkynes. [[Link](#)]
- Abuhafez, N., & Gramage-Doria, R. (2023). Boosting the activity of Mizoroki–Heck cross-coupling reactions with a supramolecular palladium catalyst favouring remote Zn···pyridine interactions. *Faraday Discussions*. [[Link](#)]
- Al-Masri, H. A., et al. (2010). Mizoroki-Heck cross-couplings of 2-acetyl-5-bromobenzofuran and aryl halides under microwave irradiation. *Arkivoc*, 2010(10), 208-225. [[Link](#)]
- Csonka, R., et al. (2020). Synergy in Sonogashira Cross-Coupling Reactions with a Magnetic Janus-Type Catalyst. *Catalysts*, 10(11), 1258. [[Link](#)]
- Scite.ai. (n.d.). Ligand effects in palladium-catalyzed Suzuki and Heck coupling reactions. [[Link](#)]
- Wikipedia. (n.d.). Buchwald–Hartwig amination. [[Link](#)]
- Wikipedia. (n.d.). Heck reaction. [[Link](#)]
- Zhang, N., et al. (2020). Palladium-Catalyzed Selective Cross-Coupling between 2-Bromopyridines and Aryl Bromides. *The Journal of Organic Chemistry*, 85(15), 9949–9958. [[Link](#)]
- MacFarlane, R. T. J., et al. (2022). Pd-Catalyzed Cross-Couplings: On the Importance of the Catalyst Quantity Descriptors, mol % and ppm. *Organic Process Research & Development*, 26(7), 1936–1953. [[Link](#)]
- Tcyrulnikov, S., et al. (2015). Palladium-Catalyzed C,N-Cross Coupling Reactions of 3-Halo-2-aminopyridines. *Organic Letters*, 17(15), 3746–3749. [[Link](#)]
- Wikipedia. (n.d.). Stille reaction. [[Link](#)]
- NROChemistry. (n.d.). Heck Coupling. [[Link](#)]

- Organic Chemistry Portal. (n.d.). Stille Coupling. [[Link](#)]
- NROChemistry. (n.d.). Stille Coupling. [[Link](#)]
- Organic Chemistry Portal. (n.d.). Heck Reaction. [[Link](#)]
- Tobisu, M., & Chatani, N. (2020). Palladium-catalyzed cross-couplings by C–O bond activation. *Catalysis Science & Technology*, 10(18), 6039-6052. [[Link](#)]
- Chen, D. Y. K., et al. (2011). Developing Ligands for Palladium(II)-Catalyzed C–H Functionalization: Intimate Dialogue between Ligand and Substrate. *Accounts of Chemical Research*, 44(8), 589–602. [[Link](#)]
- Rose-Hulman Institute of Technology. (n.d.). Suzuki Cross-coupling Reaction procedure. [[Link](#)]
- ResearchGate. (n.d.). Privileged ligands for palladium-catalyzed cross-coupling reactions. [[Link](#)]
- Walter, F. M., et al. (2023). Stille vs. Suzuki – cross-coupling for the functionalization of diazocines. *Beilstein Journal of Organic Chemistry*, 19, 674–681. [[Link](#)]
- NRO-Chemistry. (2025). Suzuki Coupling. Suzuki-Miyaura Reaction: Mechanism, Experimental Procedure, and Set Up. YouTube. [[Link](#)]

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- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. The 2-Pyridyl Problem: Challenging Nucleophiles in Cross-Coupling Arylations | Semantic Scholar [[semanticscholar.org](https://www.semanticscholar.org)]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]

- [4. fiveable.me \[fiveable.me\]](#)
- [5. pubs.acs.org \[pubs.acs.org\]](#)
- [6. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [7. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [8. 17.2. Palladium catalyzed couplings | Organic Chemistry II \[courses.lumenlearning.com\]](#)
- [9. Cross-coupling reaction - Wikipedia \[en.wikipedia.org\]](#)
- [10. Mastering palladium-catalyzed cross-coupling reactions: the critical role of in situ pre-catalyst reduction design - Organic Chemistry Frontiers \(RSC Publishing\) DOI:10.1039/D4QO02335H \[pubs.rsc.org\]](#)
- [11. nobelprize.org \[nobelprize.org\]](#)
- [12. Buchwald–Hartwig amination - Wikipedia \[en.wikipedia.org\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [14. pubs.acs.org \[pubs.acs.org\]](#)
- [15. Developing Ligands for Palladium\(II\)-Catalyzed C–H Functionalization: Intimate Dialogue between Ligand and Substrate - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [16. researchgate.net \[researchgate.net\]](#)
- [17. A General and Efficient Method for the Suzuki-Miyaura Coupling of 2-Pyridyl Nucleophiles - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [18. chem.libretexts.org \[chem.libretexts.org\]](#)
- [19. Palladium-Catalyzed C,N-Cross Coupling Reactions of 3-Halo-2-aminopyridines - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [20. researchgate.net \[researchgate.net\]](#)
- [21. A practical Buchwald-Hartwig amination of 2-bromopyridines with volatile amines - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [22. A practical buchwald-hartwig amination of 2-bromopyridines with volatile amines \(2007\) | Jie Jack Li | 29 Citations \[scispace.com\]](#)
- [23. Palladium-Catalyzed Sonogashira Coupling Reaction of 2-Amino-3-Bromopyridines with Terminal Alkynes \[scirp.org\]](#)
- [24. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [25. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [26. researchgate.net \[researchgate.net\]](#)

- [27. Heck reaction - Wikipedia \[en.wikipedia.org\]](#)
- [28. Heck Reaction \[organic-chemistry.org\]](#)
- [29. Heck Coupling | NROChemistry \[nrochemistry.com\]](#)
- [30. Boosting the activity of Mizoroki–Heck cross-coupling reactions with a supramolecular palladium catalyst favouring remote Zn \$\cdots\$ pyridine interactions - Faraday Discussions \(RSC Publishing\) DOI:10.1039/D2FD00165A \[pubs.rsc.org\]](#)
- [31. arkat-usa.org \[arkat-usa.org\]](#)
- [32. Stille reaction - Wikipedia \[en.wikipedia.org\]](#)
- [33. Stille Coupling \[organic-chemistry.org\]](#)
- [34. Stille Coupling | NROChemistry \[nrochemistry.com\]](#)
- [35. pdf.benchchem.com \[pdf.benchchem.com\]](#)
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